

# Beflubutamid CAS number and IUPAC nomenclature

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## Compound of Interest

Compound Name: **Beflubutamid**

Cat. No.: **B1667910**

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A comprehensive technical guide on the herbicide **Beflubutamid**, designed for researchers, scientists, and professionals in drug development. This document details its chemical identity, mechanism of action, and relevant experimental data and protocols.

## Core Chemical Identity

**Beflubutamid** is a chiral herbicide used to control annual dicotyledonous weeds in cereal crops like common wheat, barley, triticale, and rye.<sup>[1]</sup> It is typically available as a racemic mixture of its (S)- and (R)-enantiomers. The (S)-enantiomer, known as **Beflubutamid-M**, exhibits significantly higher herbicidal activity.<sup>[2][3][4]</sup>

## Chemical Identifiers

The following table summarizes the key identifiers for both the racemic mixture and the more active (S)-enantiomer.

Identifier	Beflubutamid (Racemic Mixture)	Beflubutamid-M ((S)-enantiomer)
CAS Number	113614-08-7[1]	113614-09-8
IUPAC Name	N-benzyl-2-[4-fluoro-3-(trifluoromethyl)phenoxy]butanamide	(2S)-N-benzyl-2-[4-fluoro-3-(trifluoromethyl)phenoxy]butanamide
Chemical Formula	<chem>C18H17F4NO2</chem>	<chem>C18H17F4NO2</chem>
Molar Mass	355.33 g·mol <sup>-1</sup>	355.3 g/mol
HRAC Classification	Group F1	Group F1

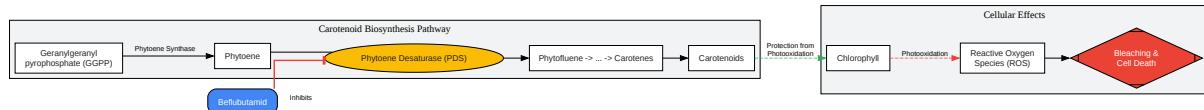
## Physicochemical Properties

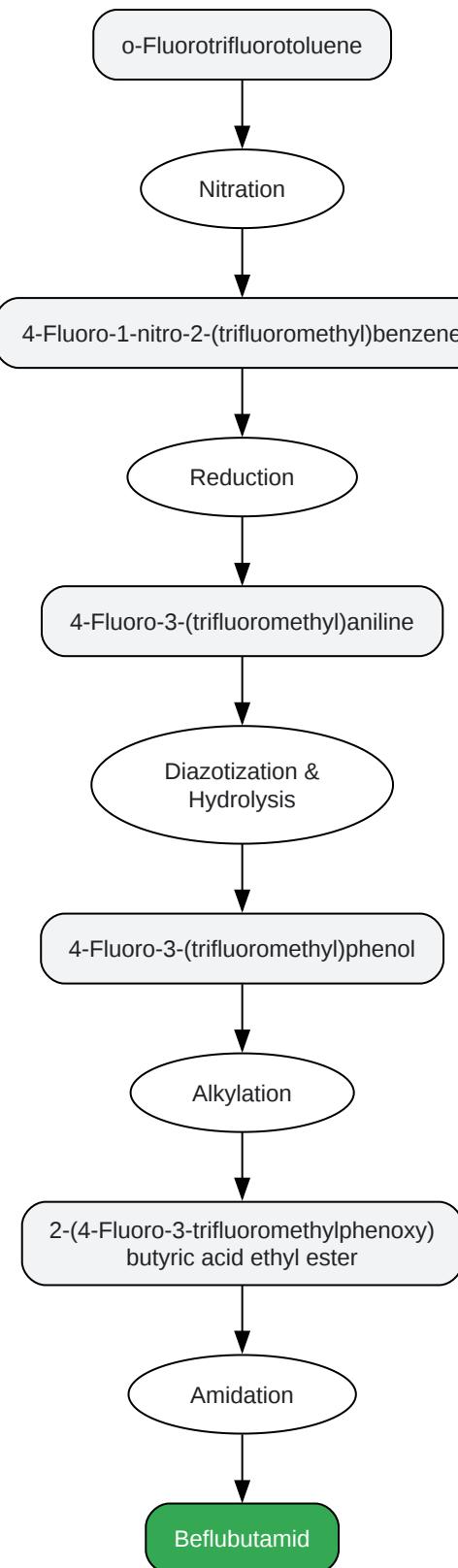
This table outlines key physicochemical properties of **Beflubutamid**.

Property	Value	Conditions
Vapor Pressure	$1.1 \times 10^{-5}$ Pa	25 °C
Photooxidation Half-life (Air)	3.5 hours	-
State	White fluffy powder	Standard

## Mechanism of Action: Inhibition of Carotenoid Biosynthesis

**Beflubutamid** functions as a "bleaching herbicide". Its mode of action is the inhibition of the enzyme phytoene desaturase (PDS), a critical component in the carotenoid biosynthesis pathway. PDS is responsible for the desaturation of phytoene. By blocking this enzyme, **Beflubutamid** prevents the formation of carotenoids, which are essential for protecting chlorophyll from photooxidation. The absence of carotenoids leads to the accumulation of reactive oxygen species, which destroy chlorophyll, resulting in the characteristic bleaching of the plant's leaves, followed by necrosis and death.



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